

An In-depth Technical Guide to the Physical Properties of Methyl Pentyl Ether

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Compound of Interest

Compound Name: 1-Methoxypentane

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This technical guide provides a comprehensive overview of the core physical properties of methyl pentyl ether, also known as **1-methoxypentane**. Designed for researchers, scientists, and professionals in drug development, this document compiles essential data, outlines detailed experimental methodologies, and presents logical workflows through visualization.

Core Physical Properties of Methyl Pentyl Ether (1-Methoxypentane)

Methyl pentyl ether is a colorless liquid with a characteristic ethereal odor.^[1] It serves as a versatile solvent in various industrial applications, including the chemical, food, and perfume industries.^[1] The following table summarizes its key physical properties.

Property	Value	Units
Molecular Formula	C6H14O	
Molecular Weight	102.17	g/mol
Boiling Point	98.85 - 99.4	°C
Melting Point	-105.78 (estimate)	°C
Density	0.7558 - 0.762	g/cm ³
Refractive Index	1.3850 - 1.387	
Flash Point	4.5	°C
Vapor Pressure	44.0 ± 0.2	mmHg at 25°C

Experimental Protocols for Property Determination

The accurate determination of physical properties is crucial for the application of methyl pentyl ether in research and industry. Below are detailed methodologies for key experimental procedures.

Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

To ensure the accuracy of physical property measurements, the purity of the methyl pentyl ether sample must first be ascertained. Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for this purpose.

Methodology:

- **Sample Preparation:** A dilute solution of the methyl pentyl ether sample is prepared in a volatile organic solvent, such as hexane or dichloromethane, at a concentration of approximately 10 µg/mL.^[2] The sample should be free of any particulate matter.^[2]
- **Injection:** A 1 µL aliquot of the prepared sample is injected into the GC-MS system.^[2] The injector temperature is typically set to 220-290 °C to ensure rapid volatilization of the sample.^[3]

- **Gas Chromatography:** The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column (e.g., DB-5 or DB-Wax).[2] The oven temperature is programmed to ramp from a low initial temperature (e.g., 50 °C) to a final temperature (e.g., 300 °C) to separate components based on their boiling points and interactions with the column's stationary phase.[3]
- **Mass Spectrometry:** As components elute from the GC column, they enter the mass spectrometer. Here, they are ionized (typically by electron ionization at 70 eV), and the resulting fragments are separated based on their mass-to-charge ratio.[3]
- **Data Analysis:** The resulting mass spectrum for each eluting peak is compared against a spectral library (e.g., NIST) to identify the compound and any impurities. The purity of the methyl pentyl ether can be determined by the relative area of its corresponding peak in the chromatogram.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Methodology (Distillation Method):

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a port for a thermometer, a condenser, and a receiving flask. The methyl pentyl ether sample is placed in the round-bottom flask along with boiling chips.
- **Heating:** The flask is gently heated using a heating mantle or sand bath.[4]
- **Temperature Measurement:** The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head, ensuring it measures the temperature of the vapor that is in equilibrium with the boiling liquid.[4]
- **Observation:** As the liquid boils, the vapor rises, condenses in the condenser, and the distillate is collected in the receiving flask. The temperature is recorded when it stabilizes during the distillation process. This stable temperature is the boiling point.[5]

- **Pressure Correction:** The atmospheric pressure is recorded, and if it deviates significantly from standard pressure (760 mmHg), a correction may be applied to the observed boiling point.^[5]

Determination of Density

Density is the mass per unit volume of a substance.

Methodology (Pycnometer Method):

- **Pycnometer Preparation:** A pycnometer (a small glass flask with a precise volume) is thoroughly cleaned, dried, and its empty mass is accurately weighed.
- **Sample Filling:** The pycnometer is filled with the methyl pentyl ether sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the exterior.
- **Weighing:** The filled pycnometer is weighed to determine the mass of the ether.
- **Volume Calibration:** The process is repeated with a reference substance of known density, typically deionized water, to accurately determine the volume of the pycnometer at a specific temperature.
- **Calculation:** The density of the methyl pentyl ether is calculated by dividing the mass of the ether by the volume of the pycnometer.

Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance.

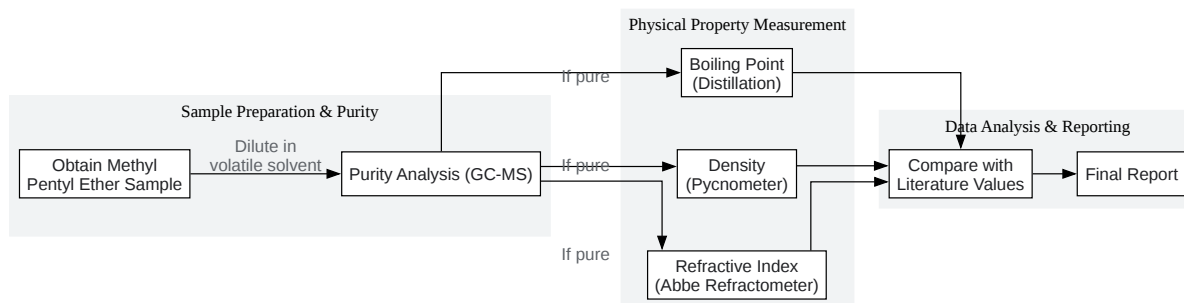
Methodology (Abbe Refractometer):

- **Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.^[6]
- **Sample Application:** A few drops of the methyl pentyl ether sample are placed on the prism of the refractometer.^[6]

- **Measurement:** The prism is closed, and light is passed through the sample. The user looks through the eyepiece and adjusts the controls until the boundary between the light and dark fields is sharp and centered on the crosshairs.[6]
- **Reading:** The refractive index is read directly from the instrument's scale.
- **Temperature Control:** The temperature of the prisms is controlled by a circulating water bath, as the refractive index is temperature-dependent. Measurements are typically reported at 20°C.[7]

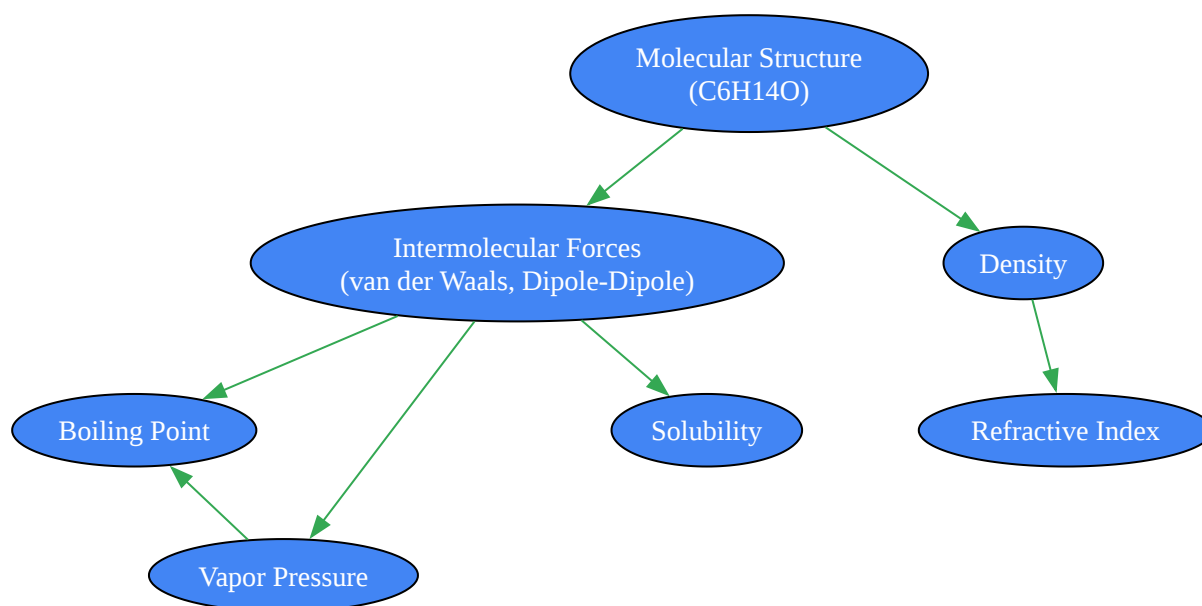
Visualizations

The following diagrams illustrate key logical and experimental workflows related to the physical properties of methyl pentyl ether.



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Experimental workflow for physical property determination.



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Interrelationships of physical properties.

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